

Crystal Structure of Calcium Lactate Pentahydrate: A Technical Guide

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Compound of Interest

Compound Name: *Calcium 2-hydroxypropanoate pentahydrate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the crystal structure of calcium lactate pentahydrate ($\text{Ca}(\text{C}_6\text{H}_5\text{O}_3)_2 \cdot 5\text{H}_2\text{O}$), a common pharmaceutical excipient and food additive. This document summarizes the available crystallographic data, details relevant experimental methodologies, and presents logical workflows for its characterization.

Introduction

Calcium lactate pentahydrate is a hydrated salt of lactic acid and calcium. It is known to exist in two principal enantiomeric forms: the pure L-lactate form and the racemic DL-lactate form.^{[1][2]} The crystalline form of this compound is critical to its physicochemical properties, including solubility, stability, and bioavailability, which are of paramount importance in drug development and formulation. While a complete single-crystal X-ray diffraction structure determination is not readily available in the public domain, extensive characterization has been performed using powder X-ray diffraction (PXRD), which allows for the differentiation of its enantiomeric forms.^{[1][2]}

Physicochemical Properties

A summary of the key physicochemical properties of calcium lactate pentahydrate is presented in Table 1.

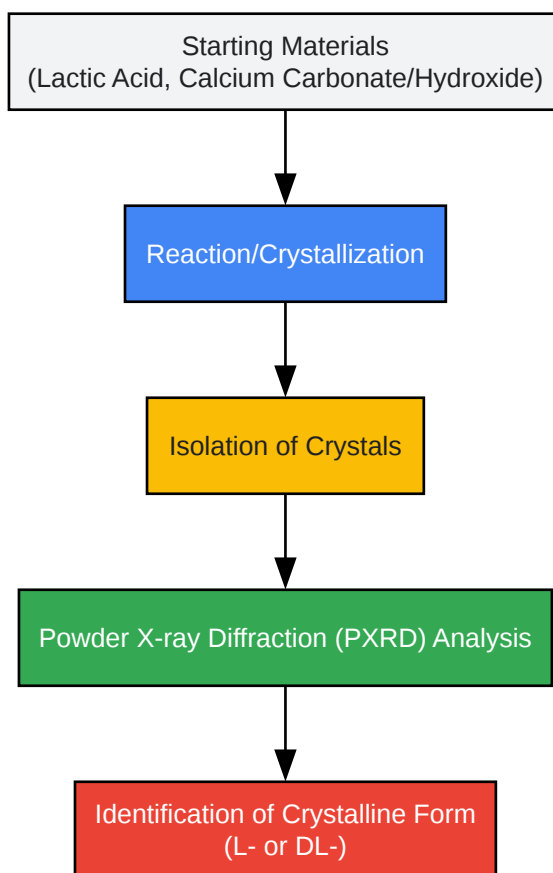
Table 1: Physicochemical Properties of Calcium Lactate Pentahydrate

Property	Value	Reference(s)
Chemical Formula	$\text{C}_6\text{H}_{10}\text{CaO}_6 \cdot 5\text{H}_2\text{O}$	[3][4]
Molecular Weight	308.30 g/mol	[3]
Appearance	White, practically odorless granules or powder	
Solubility in Water	Soluble	
pH (aqueous solution)	6.0 - 8.0	[5]

Crystallographic Data from Powder X-ray Diffraction

Powder X-ray diffraction is a primary technique for the characterization of calcium lactate pentahydrate. It is particularly useful for distinguishing between the L- and DL-enantiomeric forms. The International Centre for Diffraction Data (ICDD) contains a reference diffraction card (00-029-1596) that corresponds to the DL-lactate pentahydrate.[6][7]

The synthesis of either the L- or DL-form can be influenced by the concentration of lactic acid used during preparation.[2] A logical workflow for the synthesis and characterization of calcium lactate pentahydrate is depicted in the following diagram.



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Synthesis and PXRD analysis workflow.

Experimental Protocols

Synthesis of Calcium Lactate Pentahydrate

The synthesis of calcium lactate pentahydrate can be achieved through the reaction of lactic acid with a calcium source, such as calcium carbonate or calcium hydroxide.[8][9]

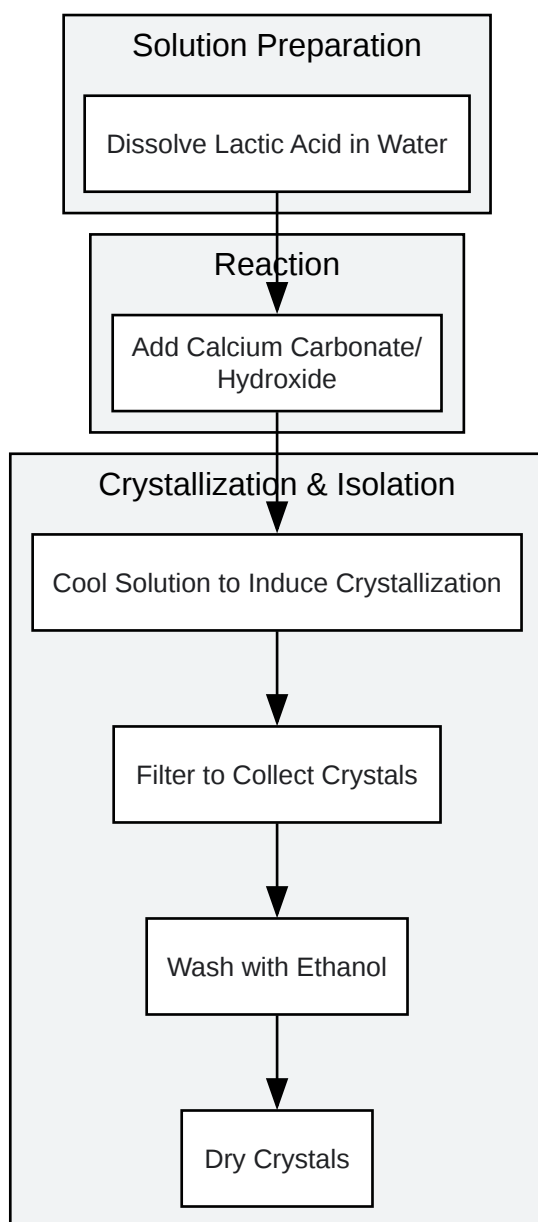
Materials:

- Lactic Acid (L- or DL-)
- Calcium Carbonate (CaCO_3) or Calcium Hydroxide (Ca(OH)_2)
- Deionized Water
- Ethanol (for washing)

Procedure:

- Dissolve lactic acid in deionized water.
- Slowly add calcium carbonate or calcium hydroxide to the lactic acid solution while stirring. The reaction is complete when effervescence ceases (if using calcium carbonate).
- Heat the solution to facilitate the reaction and then cool to allow for crystallization.
- Collect the precipitated crystals by filtration.
- Wash the crystals with ethanol to remove impurities.
- Dry the crystals at room temperature.

The workflow for a typical synthesis protocol is illustrated below.



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Experimental workflow for synthesis.

Powder X-ray Diffraction (PXRD)

PXRD is the key analytical technique for identifying the crystalline form of calcium lactate pentahydrate.

Instrumentation:

- A powder X-ray diffractometer with a Cu K α radiation source is typically used.

Sample Preparation:

- A small amount of the crystalline powder is gently packed into a sample holder.

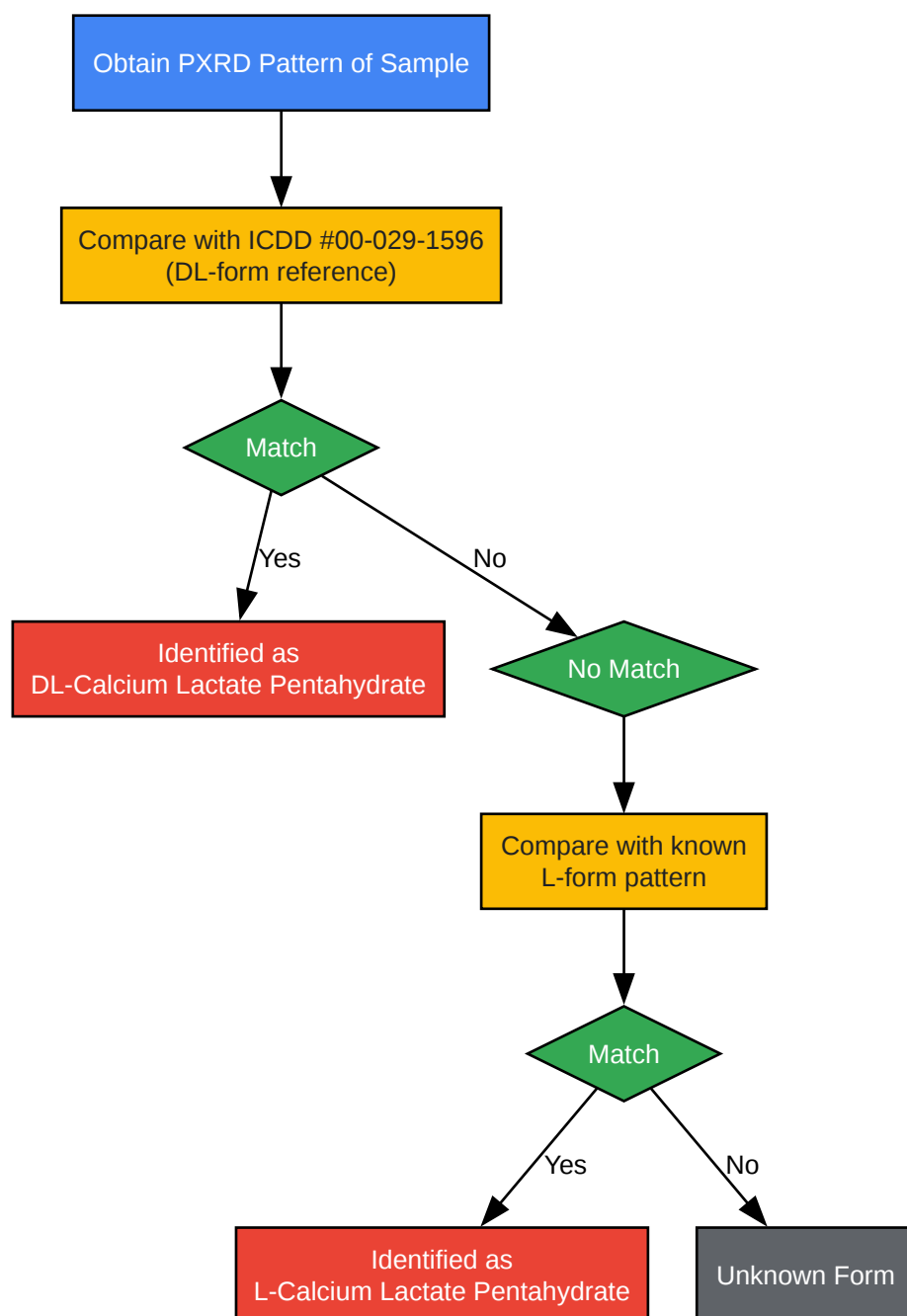
Data Collection:

- The sample is scanned over a range of 2θ angles (e.g., 5° to 50°) with a defined step size and scan speed.

Data Analysis:

- The resulting diffraction pattern (a plot of intensity versus 2θ) is compared to reference patterns from databases such as the ICDD to identify the crystalline phase.

The logical relationship for identifying the enantiomeric form using PXRD is outlined below.



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Decision tree for PXRD-based identification.

Summary and Conclusion

The crystal structure of calcium lactate pentahydrate is a critical attribute that influences its performance in pharmaceutical and food applications. While detailed single-crystal X-ray diffraction data is not readily available in published literature, powder X-ray diffraction serves as

a robust and essential tool for the identification and differentiation of its L- and DL-enantiomeric forms. The experimental protocols for synthesis and PXRD analysis outlined in this guide provide a framework for the consistent production and characterization of this important compound. Further research to elucidate the full single-crystal structure would be beneficial for a more complete understanding of its solid-state properties.

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References

- [1. dial.uclouvain.be](http://dial.uclouvain.be) [dial.uclouvain.be]
- [2. Powder X-ray diffraction can differentiate between enantiomeric variants of calcium lactate pentahydrate crystal in cheese - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [3. filinchuk.com](http://filinchuk.com) [filinchuk.com]
- [4. scribd.com](http://scribd.com) [scribd.com]
- [5. researchgate.net](http://researchgate.net) [researchgate.net]
- [6. researchgate.net](http://researchgate.net) [researchgate.net]
- [7. researchgate.net](http://researchgate.net) [researchgate.net]
- [8. Calcium lactate pentahydrate](http://webbook.nist.gov) [webbook.nist.gov]
- [9. Calcium lactate pentahydrate formula | Sigma-Aldrich](http://sigmaaldrich.com) [sigmaaldrich.com]
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